

Z-VDVAD-FMK: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Z-VDVAD-FMK

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An essential tool for the specific inhibition of caspase-2, **Z-VDVAD-FMK** (Benzyloxycarbonyl-Val-Asp(OMe)-Val-Ala-Asp(OMe)-fluoromethylketone) serves as a critical component in the study of apoptosis and other caspase-2-mediated cellular processes. This guide provides a comprehensive overview of its biochemical properties, mechanism of action, and detailed protocols for its use in experimental settings.

Core Concepts and Mechanism of Action

Z-VDVAD-FMK is a synthetic, cell-permeable peptide that acts as a highly specific and irreversible inhibitor of caspase-2. Its design is based on the preferred substrate recognition sequence of caspase-2, Val-Asp-Val-Ala-Asp (VDVAD). The C-terminal fluoromethylketone (FMK) group forms a covalent bond with the cysteine residue in the active site of caspase-2, leading to its irreversible inactivation. The N-terminal benzyloxycarbonyl (Z) group enhances the molecule's cell permeability, allowing it to effectively reach its intracellular target.

While **Z-VDVAD-FMK** is primarily recognized for its specificity towards caspase-2, some studies have indicated that it may also exhibit inhibitory activity against other caspases, such as caspase-3 and caspase-7, although with significantly less potency.^[1] This cross-reactivity should be considered when designing and interpreting experiments.

Biochemical and Physicochemical Properties

A clear understanding of the physical and chemical characteristics of **Z-VDVAD-FMK** is crucial for its proper handling, storage, and use in experimental protocols.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₄₆ FN ₅ O ₁₁	[2]
Molecular Weight	695.73 g/mol	[3]
Appearance	White to off-white solid	[3]
Purity	≥98%	[2]
CAS Number	210344-92-6	[3]
Solubility	Soluble in DMSO (≥34.8 mg/mL)	[2]
Storage	Store as a solid at -20°C for up to 1 year. Store stock solutions in DMSO at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3]

Quantitative Data: Inhibitory Activity

The inhibitory potency of **Z-VDVAD-FMK** is a critical parameter for its effective use. While a comprehensive IC₅₀ panel across all caspases is not readily available in the literature, its high specificity for caspase-2 is widely acknowledged. For comparative purposes, the IC₅₀ values for the related pan-caspase inhibitor, Z-VAD-FMK, are often referenced to highlight the general potency of this class of inhibitors.

Caspase Target	Z-VDVAD-FMK IC50	Z-VAD-FMK IC50 (for comparison)	Reference
Caspase-2	Specific Inhibitor	Not specified as primary target	[3]
Caspase-1	-	3.07 μ M	[4]
Caspase-3	Cross-reactivity reported	Low nanomolar range	[1][5]
Caspase-6	-	6.78 μ M	[4]
Caspase-7	Cross-reactivity reported	4.11 μ M	[1][4]
Caspase-8	-	5.42 μ M	[4]
Caspase-9	-	10.66 μ M	[4]
Caspase-10	-	9.52 μ M	[4]

Note: The lack of specific IC50 values for **Z-VDVAD-FMK** across a full caspase panel in publicly available literature underscores the need for researchers to empirically determine the optimal concentration for their specific experimental system.

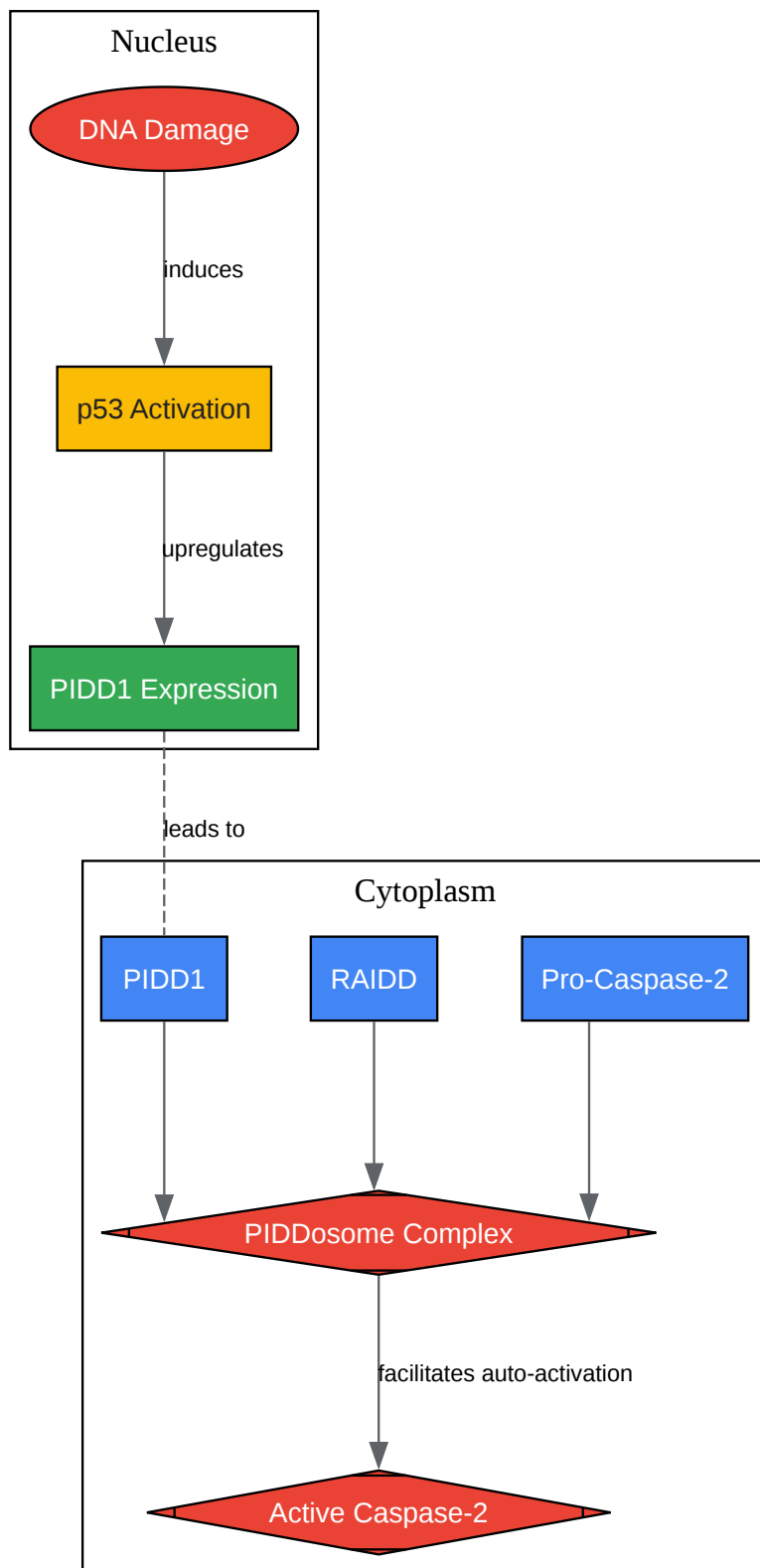
Signaling Pathways and Experimental Workflows

Caspase-2 Activation via the PIDDosome

Caspase-2 is an initiator caspase that is primarily activated through a large protein complex known as the PIDDosome.[6][7] This complex assembles in response to cellular stress signals, such as DNA damage. The core components of the PIDDosome are:

- PIDD1 (p53-induced death domain protein 1): A scaffold protein that undergoes autoprocessing.
- RAIDD (RIP-associated ICH-1/CED-3 homologous protein with a death domain): An adaptor protein that bridges PIDD1 and pro-caspase-2.
- Pro-caspase-2: The inactive zymogen of caspase-2.

The assembly of the PIDDosome brings multiple pro-caspase-2 molecules into close proximity, facilitating their dimerization and subsequent auto-activation through proteolytic cleavage.

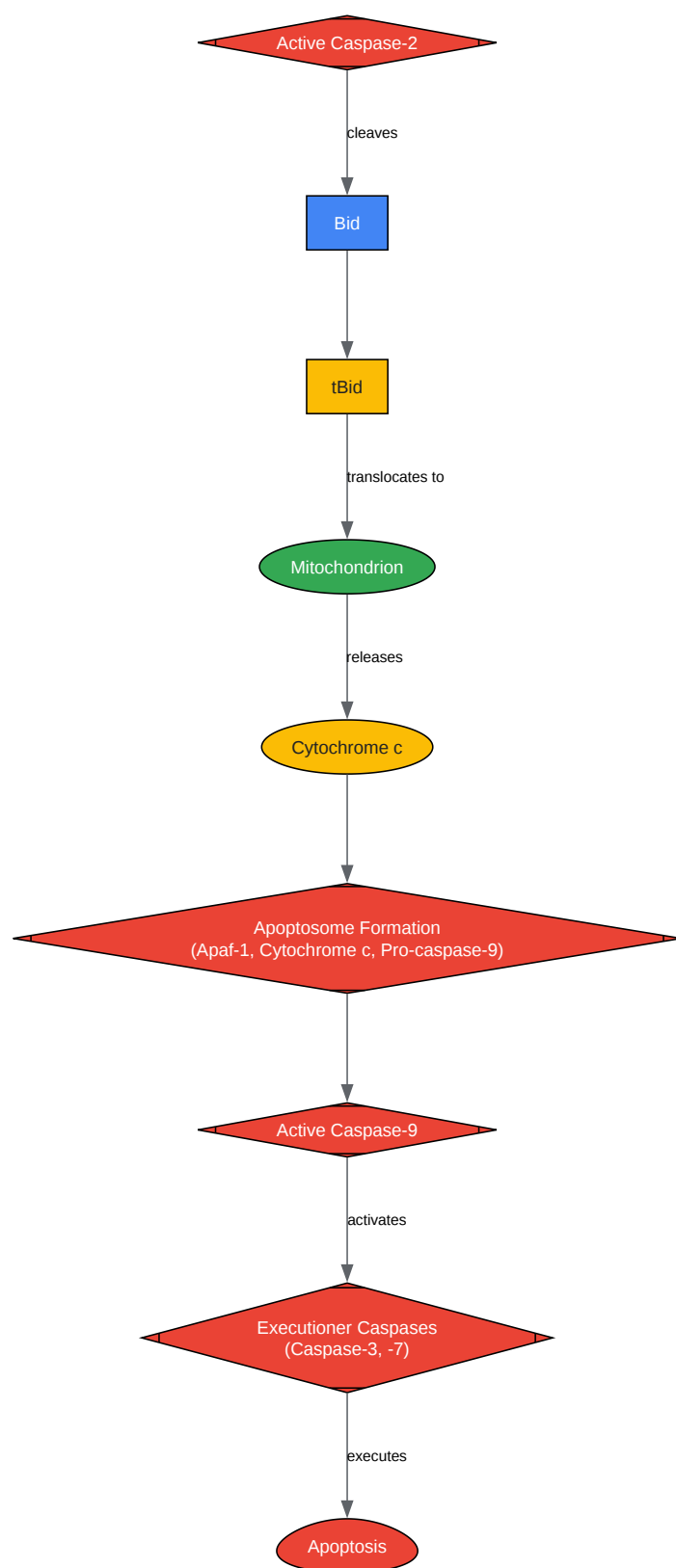


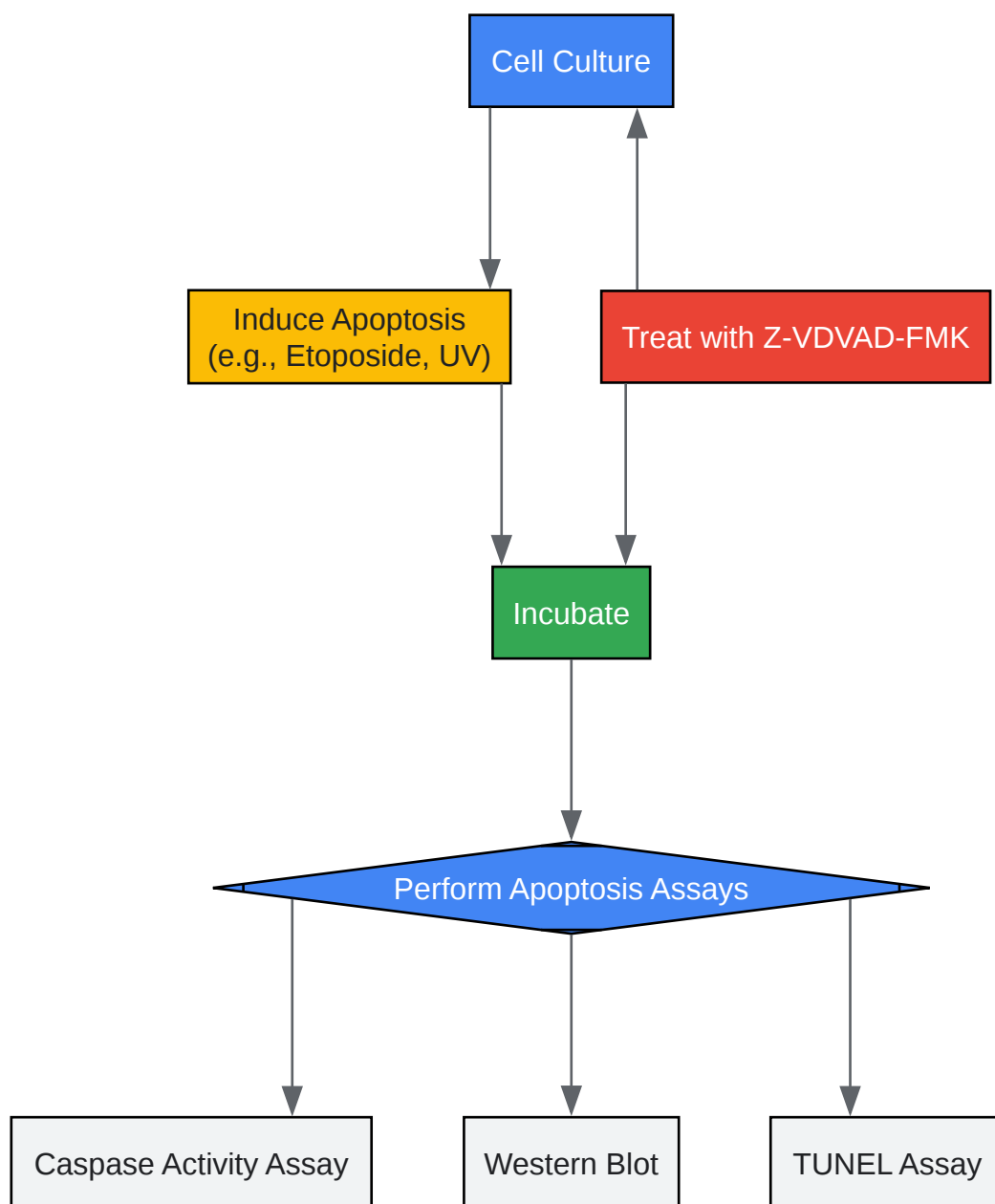
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Caspase-2 activation through the PIDDosome pathway.

Caspase-2 Mediated Apoptosis

Once activated, caspase-2 can initiate the intrinsic pathway of apoptosis by cleaving the pro-apoptotic protein Bid into its truncated form, tBid.[8] tBid then translocates to the mitochondria, where it promotes the oligomerization of Bak and Bax, leading to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and the subsequent activation of executioner caspases (e.g., caspase-3 and -7).





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